

In-Depth Technical Guide: Safety and Toxicological Profile of 4-Methylpentanoic Acid-D12

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylpentanoic acid-D12

Cat. No.: B570099

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and toxicological information for **4-Methylpentanoic acid-D12** (CAS No. 116287-57-1). The information is compiled from available Safety Data Sheets (SDS) and toxicological data for the non-deuterated analogue, 4-methylpentanoic acid (isocaproic acid), to provide a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

4-Methylpentanoic acid-D12 is the deuterated form of 4-methylpentanoic acid. Below are its key identification and physical characteristics.

Property	Value
Synonyms	4-(methyl-d3)-pentanoic-2,2,3,3,4,5,5,5-d8 acid-d, FA 6:0-d12, Isohexoic Acid-d12, 4-Methylvaleric Acid-d12, Isobutylic Acid-d12, Isocaproic Acid-d12[1]
CAS Number	116287-57-1[1]
Molecular Formula	C ₆ D ₁₂ O ₂
Molecular Weight	128.23 g/mol
Appearance	Neat oil
Boiling Point	199-201 °C (for non-deuterated form)[2]
Density	0.923 g/cm ³ at 25 °C (for non-deuterated form) [2]
Flash Point	97.2 °C (for non-deuterated form)[3]
Solubility	Insoluble in water (for non-deuterated form)[3]
Stability	Stable under recommended storage conditions. [3]


Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Methylpentanoic acid-D12** is classified as a hazardous substance.[1]


Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin[1]
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[1]

Signal Word: Danger[1]

Hazard Pictograms:

-  alt text

(GHS06)

-  alt text

(GHS05)

It is important to note that while one Safety Data Sheet mentions "No irritant effect" on the skin under the primary irritant effect section, the official GHS classification clearly indicates that the substance causes severe skin burns and is corrosive.[1] For safety purposes, the GHS classification should be strictly followed.

Toxicological Data

Quantitative toxicological data for the deuterated form is not readily available. The following data is for the non-deuterated 4-methylpentanoic acid (isocaproic acid) and serves as a close surrogate.

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	2050 mg/kg	[3]
LD ₅₀	Rabbit	Dermal	1050 µL/kg	[3][4]
LD ₅₀	Rat	Dermal	> 2000 mg/kg	[2]

Experimental Protocols

The hazard classifications are determined by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test provides information on health hazards likely to arise from a short-term dermal exposure to a substance.

Methodology:

- **Animal Model:** Adult rats, typically of a single sex (females are often preferred), are used. The animals should be healthy and have intact skin.
- **Preparation:** The day before the test, the fur is removed from the dorsal/flank area of the animal (approximately 10% of the body surface area).
- **Dose Administration:** The test substance is applied uniformly over the shaved area. For liquids, the dose is typically applied as is.
- **Exposure:** The test substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Body weight is recorded weekly.
- **Endpoint:** The LD₅₀ (the dose estimated to cause mortality in 50% of the test animals) is determined. A gross necropsy of all animals is performed at the end of the study.

Skin Corrosion/Irritation (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause irreversible skin damage.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.
- **Application:** A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of shaved skin (approximately 6 cm²).
- **Exposure:** The substance is covered with a gauze patch and held in place for up to a 4-hour exposure period.

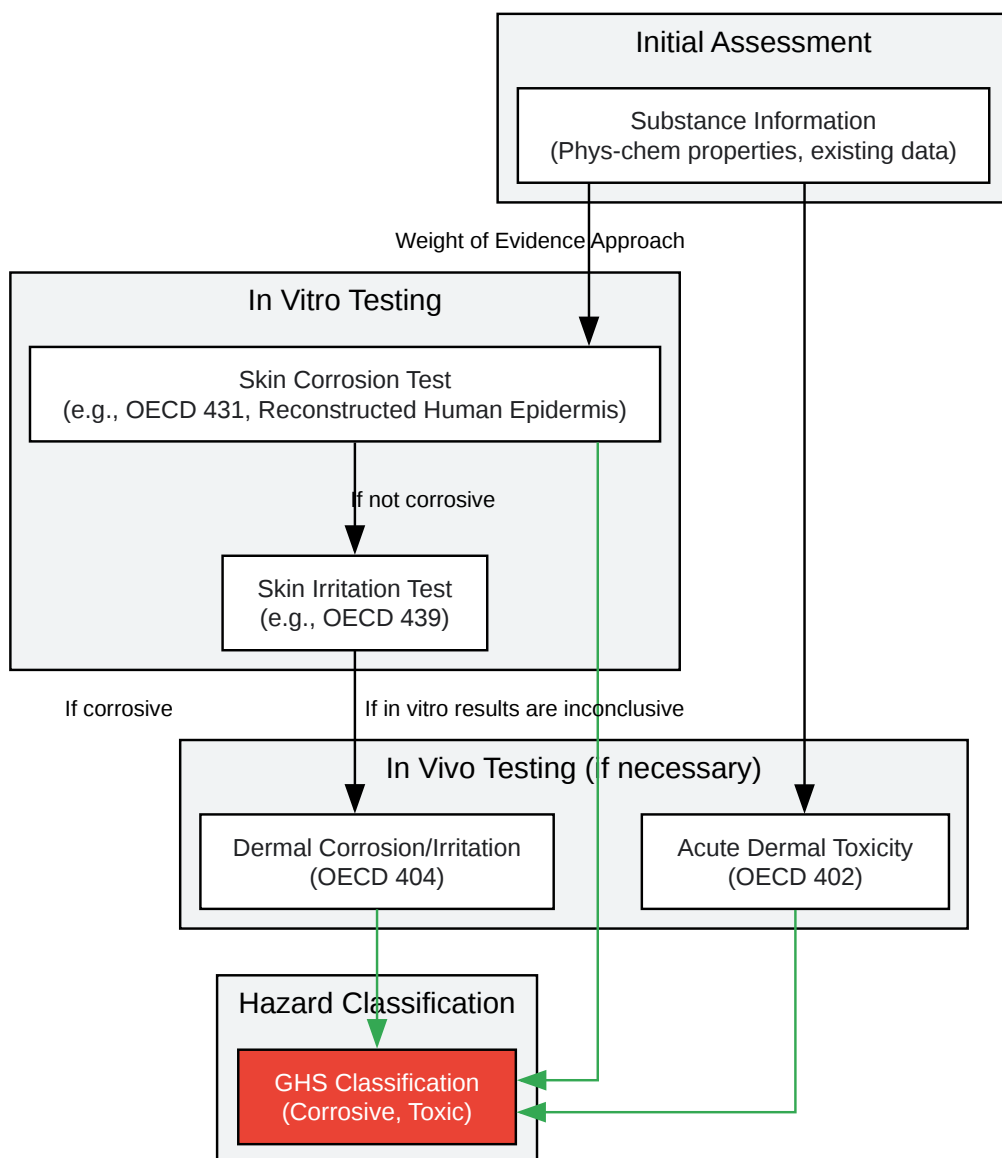
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at graded intervals after patch removal. Observations are made for up to 14 days.
- Endpoint: The substance is classified as corrosive if it causes full-thickness destruction of skin tissue or as an irritant based on the severity and reversibility of the observed skin reactions. For 4-methylpentanoic acid, it is classified as corrosive after a 1 to 4-hour exposure.^[2]

Biological Signaling and Workflow Diagrams

Hazard Assessment Workflow

The following diagram illustrates a typical workflow for assessing the dermal hazards of a chemical substance according to OECD guidelines.

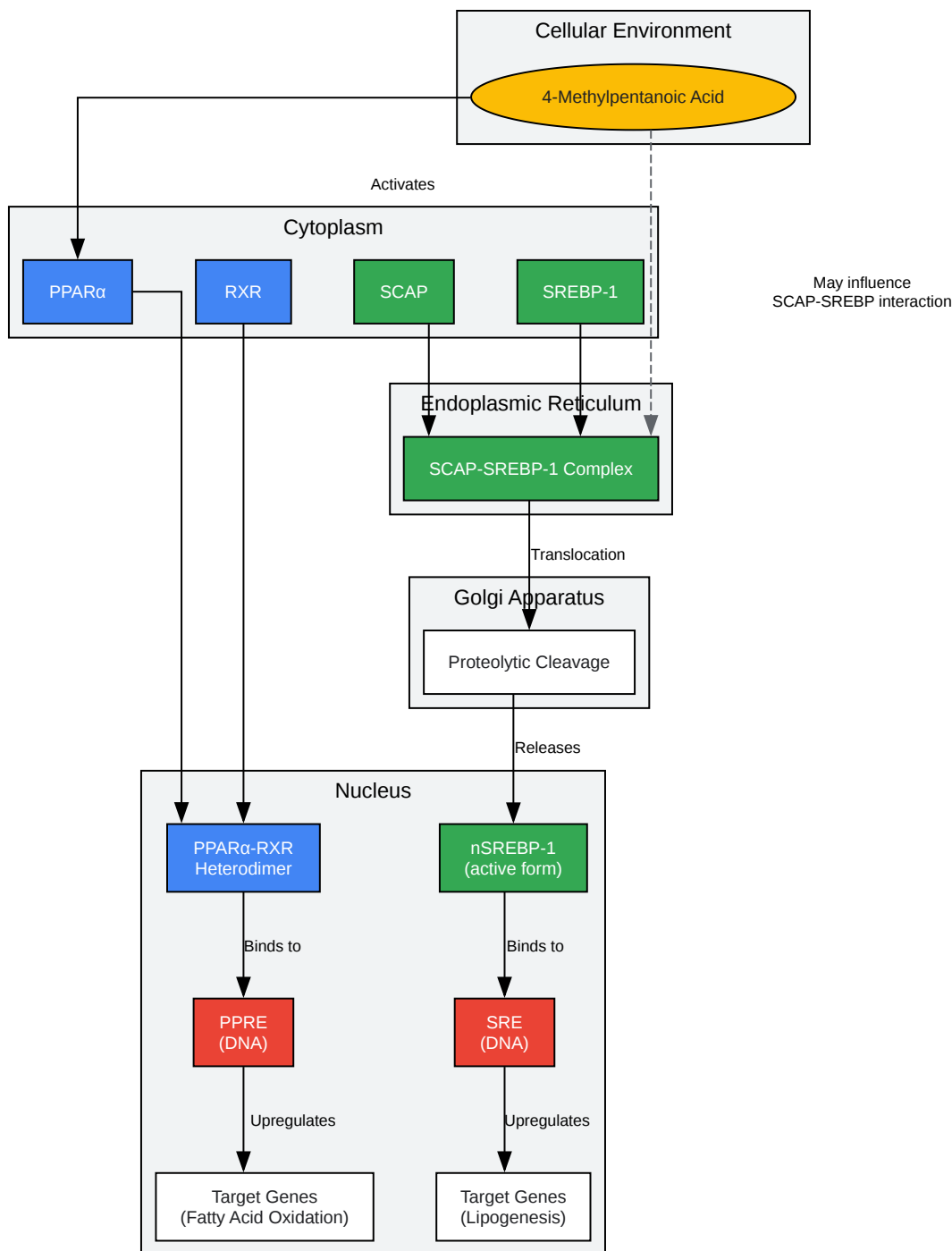
Workflow for Dermal Hazard Assessment

[Click to download full resolution via product page](#)*Workflow for Dermal Hazard Assessment.*

Potential Signaling Pathway Involvement

Branched-chain fatty acids, such as 4-methylpentanoic acid, are known to be involved in lipid metabolism. They can act as ligands for nuclear receptors like Peroxisome Proliferator-Activated Receptor alpha (PPAR α) and can influence the activity of transcription factors such as Sterol Regulatory Element-Binding Protein 1 (SREBP-1). The following diagram illustrates a plausible signaling pathway.

Potential Signaling Pathway of 4-Methylpentanoic Acid

[Click to download full resolution via product page](#)*Potential Signaling Pathway of 4-Methylpentanoic Acid.*

Handling and Safety Precautions

Given the hazardous nature of **4-Methylpentanoic acid-D12**, strict safety measures are required during handling.

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Handling: Do not breathe dust or mists. Wash thoroughly after handling. Take off immediately all contaminated clothing and wash it before reuse.
- First Aid Measures:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting.
 - If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- Storage: Keep the container tightly sealed. Store in a cool, dry place.

Conclusion

4-Methylpentanoic acid-D12 is a hazardous chemical classified as toxic in contact with skin and capable of causing severe skin burns and eye damage. All handling should be performed with appropriate personal protective equipment and engineering controls in a laboratory setting. While specific toxicological data for the deuterated compound is limited, information from its non-deuterated analogue, 4-methylpentanoic acid, provides valuable insight into its toxicological profile. As a branched-chain fatty acid, it may also play a role in modulating lipid metabolism through pathways involving PPAR α and SREBP-1. Researchers and drug development professionals should exercise caution and adhere to all safety guidelines when working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. 4-Methylpentanoic acid | CAS#:646-07-1 | Chemsrcc [chemsrc.com]
- 4. Isocaproic acid | C₆H₁₂O₂ | CID 12587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Toxicological Profile of 4-Methylpentanoic Acid-D12]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b570099#4-methylpentanoic-acid-d12-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com